

Proper Disposal of Glycol Dimercaptoacetate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Glycol dimercaptoacetate

Cat. No.: B089767

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The safe and compliant disposal of **glycol dimercaptoacetate** is a critical aspect of laboratory safety and environmental responsibility. This guide provides essential information for researchers, scientists, and drug development professionals on the proper procedures for handling and disposing of this chemical, ensuring adherence to safety protocols and regulatory requirements.

Key Safety and Hazard Information

Glycol dimercaptoacetate is a chemical that requires careful handling due to its potential health hazards. It is harmful if swallowed and can cause skin and eye irritation.^{[1][2]} In case of contact, it is crucial to follow first-aid measures outlined in the Safety Data Sheet (SDS). Always wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, when handling this substance.^{[1][3]} Work should be conducted in a well-ventilated area or under a chemical fume hood to minimize inhalation exposure.^{[4][5]}

Quantitative Data from Safety Data Sheets

For quick reference, the following table summarizes key quantitative data for **glycol dimercaptoacetate**.

Property	Value	Reference
CAS Number	123-81-9	[1]
Physical State	Liquid	[6]
Boiling Point	317°C	[6]
Flash Point	167°C	[6]
Density	1.33 g/cm ³ at 20°C	[6]
Solubility in Water	20 g/L	[6]
Oral LD50 (Rat)	330 mg/kg	[2]

Step-by-Step Disposal Protocol

The disposal of **glycol dimercaptoacetate** must be carried out in accordance with local, state, and federal regulations.[1] Improper disposal, such as pouring it down the drain, is illegal and can lead to environmental contamination.[7][8] The following protocol outlines the necessary steps for its safe disposal.

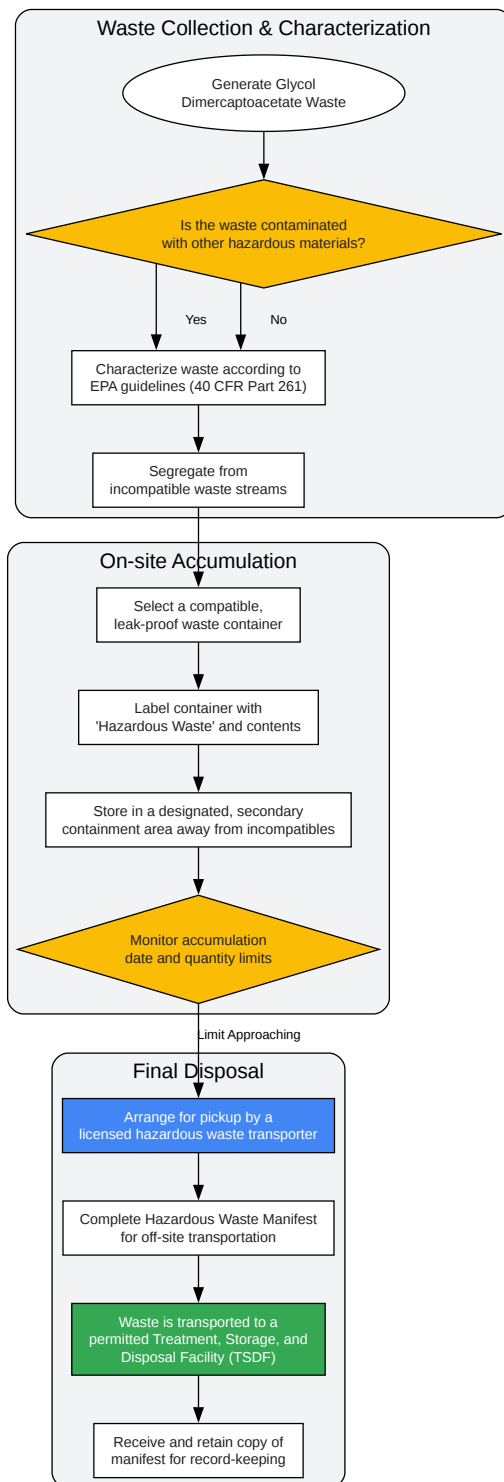
Experimental Protocol: Waste Characterization and Segregation

- **Waste Determination:** The first step is to determine if the waste **glycol dimercaptoacetate** is classified as hazardous waste.[7][9] This determination is based on its characteristics and any potential contamination with other hazardous substances during experimental use.[7] Consult your institution's Environmental Health and Safety (EHS) department for guidance on this process.
- **Segregation:** Do not mix **glycol dimercaptoacetate** waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines. Incompatible chemicals must be stored separately to prevent dangerous reactions.[3][10]
- **Containerization:** Use a designated, properly labeled, and sealed waste container for collecting **glycol dimercaptoacetate** waste.[1] The container must be made of a material compatible with the chemical.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **glycol dimercaptoacetate**.

Glycol Dimercaptoacetate Disposal Workflow

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